Advanced Characterization of Conjugated Pyrrole-3-Carbaldehydes

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Compound of Interest

Compound Name:	*1-(2,6-diethylphenyl)-1H-pyrrole-3-carbaldehyde*
CAS No.:	*881041-54-9*
Cat. No.:	*B1335471*

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UV-Vis Absorption, Synthesis, and Structural-Property Relationships

Executive Summary & Scientific Rationale

Pyrrole-3-carbaldehydes represent a class of heterocyclic building blocks where the formyl group is located at the

-position (C3) rather than the naturally favored

-position (C2). This structural difference fundamentally alters the conjugation pathway:

- Pyrrole-2-carbaldehyde: Linear conjugation. The nitrogen lone pair can delocalize directly through the ring to the carbonyl oxygen.
- Pyrrole-3-carbaldehyde: Cross-conjugation. The conjugation pathway from the nitrogen lone pair to the C3-carbonyl is interrupted, typically resulting in a hypsochromic (blue) shift and lower extinction coefficients compared to the 2-isomer.

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Why this matters: In medicinal chemistry, this interrupted conjugation alters the electrophilicity of the carbonyl, affecting covalent drug design. In materials science, it allows for "fine-tuning" of band gaps without the drastic red-shifts seen in

-conjugated systems.

Comparative UV-Vis Absorption Data

The following table synthesizes experimental data comparing the absorption maxima (

) of 3-substituted pyrroles against their 2-substituted counterparts and extended conjugated systems.

Table 1: UV-Vis Absorption Maxima of Conjugated Pyrrole Derivatives

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Compound Class	Structure / Substituent	(nm)	Solvent	Electronic Transition
Monomers	Pyrrole-3-carbaldehyde	245 - 260	MeOH	(Cross-conjugated)
Pyrrole-2-carbaldehyde	280 - 295	MeOH	(Linear conjugation)	
Vinyl Derivatives	3-(2-Nitrovinyl)pyrrole	340 - 360	EtOH	ICT (Intramolecular Charge Transfer)
2-(2-Nitrovinyl)pyrrole	380 - 400	EtOH	ICT (Stronger donor-acceptor coupling)	
Chalcones	3-Styrylpyrrole ketone	320 - 340	CHCl	
2-Styrylpyrrole ketone	350 - 370	CHCl		
Fused Systems	Pyrrolo[3,2-b]pyrrole (isoDPP)	480 - 520	CH Cl	Strong ICT (Quadrupolar system)

> *Critical Insight: The "Cross-Conjugation Penalty" typically results in a 20–40 nm blue shift for 3-substituted derivatives compared to 2-substituted analogs. To achieve visible region absorption (>400 nm) with 3-carbaldehydes, strong electron-withdrawing groups (like nitro or dicyanovinyl) are required to force charge transfer.*

Electronic Pathway Visualization

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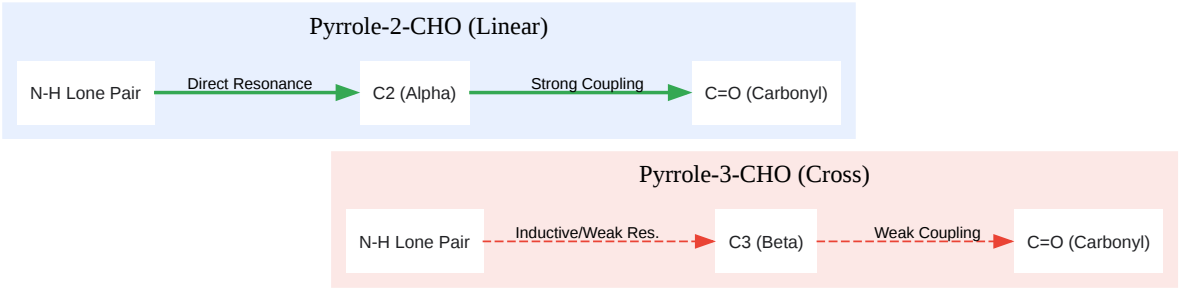
The difference in conjugation efficiency is visualized below. The 2-position allows direct resonance stabilization from the nitrogen lone pair, whereas the 3-position relies on inductive effects and weaker resonance contributions.



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Caption: Comparison of electronic coupling efficiency. Green arrows indicate strong linear conjugation; red dashed arrows indicate interrupted (cross) conjugation.

Experimental Protocols

Protocol A: Selective Synthesis of Pyrrole-3-Carbaldehyde

Direct formylation (Vilsmeier-Haack) of pyrrole exclusively yields the 2-isomer. To access the 3-isomer, the Van Leusen Pyrrole Synthesis or Blocking Group Strategy is required.

Method: Van Leusen Reaction (TosMIC)

- Reagents: Tosylmethyl isocyanide (TosMIC), electron-deficient alkene (e.g.,

  -unsaturated ketone/ester), Sodium Hydride (NaH).
- Workflow:
  - Suspend NaH (1.1 eq) in dry THF/DMSO (2:1 ratio) at 0°C.
  - Add TosMIC (1.0 eq) and stir for 15 min.

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- Add the

  -unsaturated aldehyde precursor dropwise.
- Allow to warm to RT and stir for 2-4 hours.
- Quench: Pour into ice water and extract with EtOAc.

- Validation: The absence of the C2-proton signal in NMR (typically

  6.5-7.0 ppm) and the presence of the C3-CHO signal (

  9.8 ppm) confirms the structure.

Protocol B: UV-Vis Characterization Workflow

To ensure reproducible

and extinction coefficient (

) values:

- Solvent Selection: Prepare stock solutions in Methanol (MeOH) (cutoff 205 nm) and Dichloromethane (DCM) (cutoff 230 nm). Avoid Acetone due to its own UV cutoff.
- Concentration Series: Prepare concentrations of

  ,

  , and

  M.
- Baseline Correction: Run a blank scan with pure solvent.
- Measurement: Scan from 200 nm to 800 nm.
  - Note: If

    shifts >10 nm between MeOH and DCM, the molecule exhibits significant solvatochromism, indicating a highly polar excited state (common in conjugated push-pull

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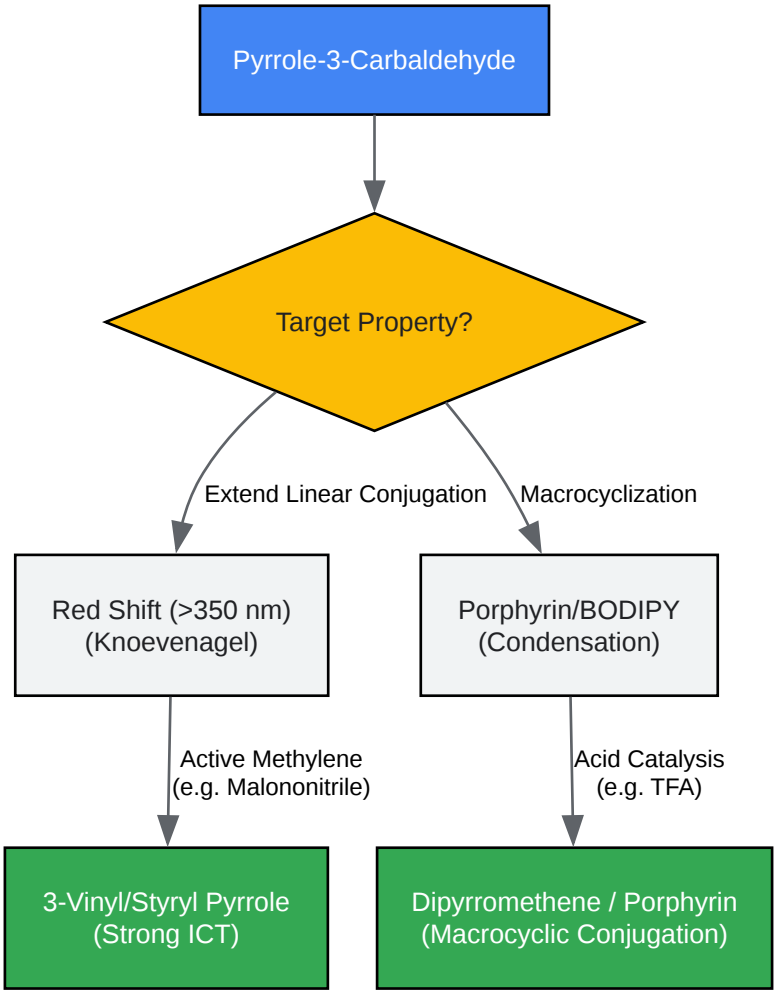
systems).

Synthetic Logic & Pathway Diagram

The following diagram illustrates the decision tree for synthesizing conjugated derivatives starting from Pyrrole-3-Carbaldehyde.



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Caption: Synthetic workflow for derivatizing pyrrole-3-carbaldehyde. Path 1 leads to linear push-pull systems; Path 2 leads to macrocyclic dyes.

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